

Comparative study of the mechanism of action of different antifungal classes

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Compound of Interest

Compound Name: Antibacterial agent 184

Cat. No.: B12372503

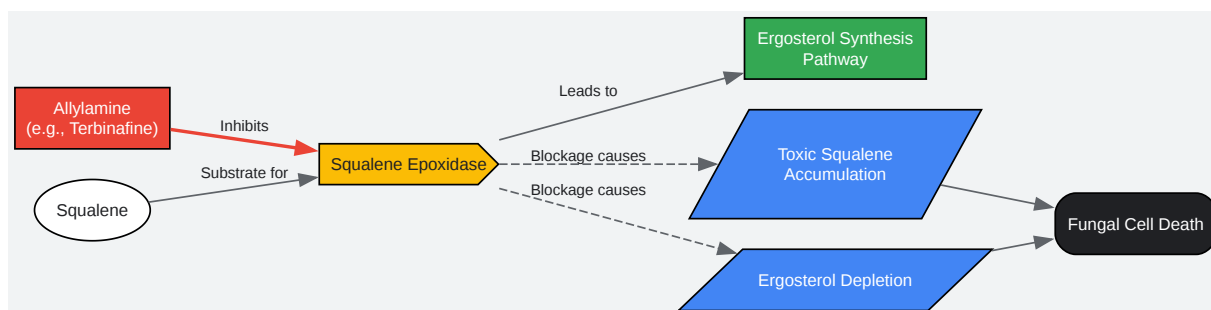
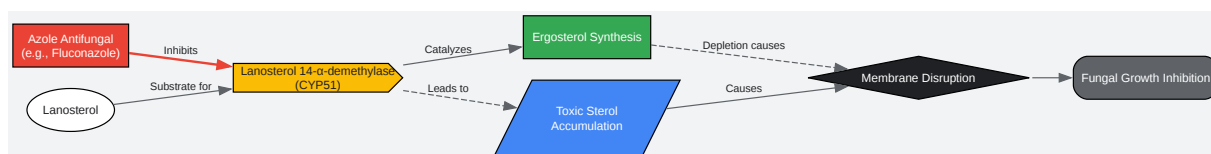
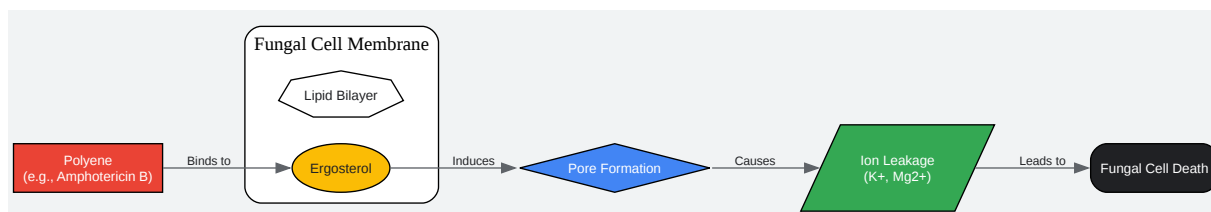
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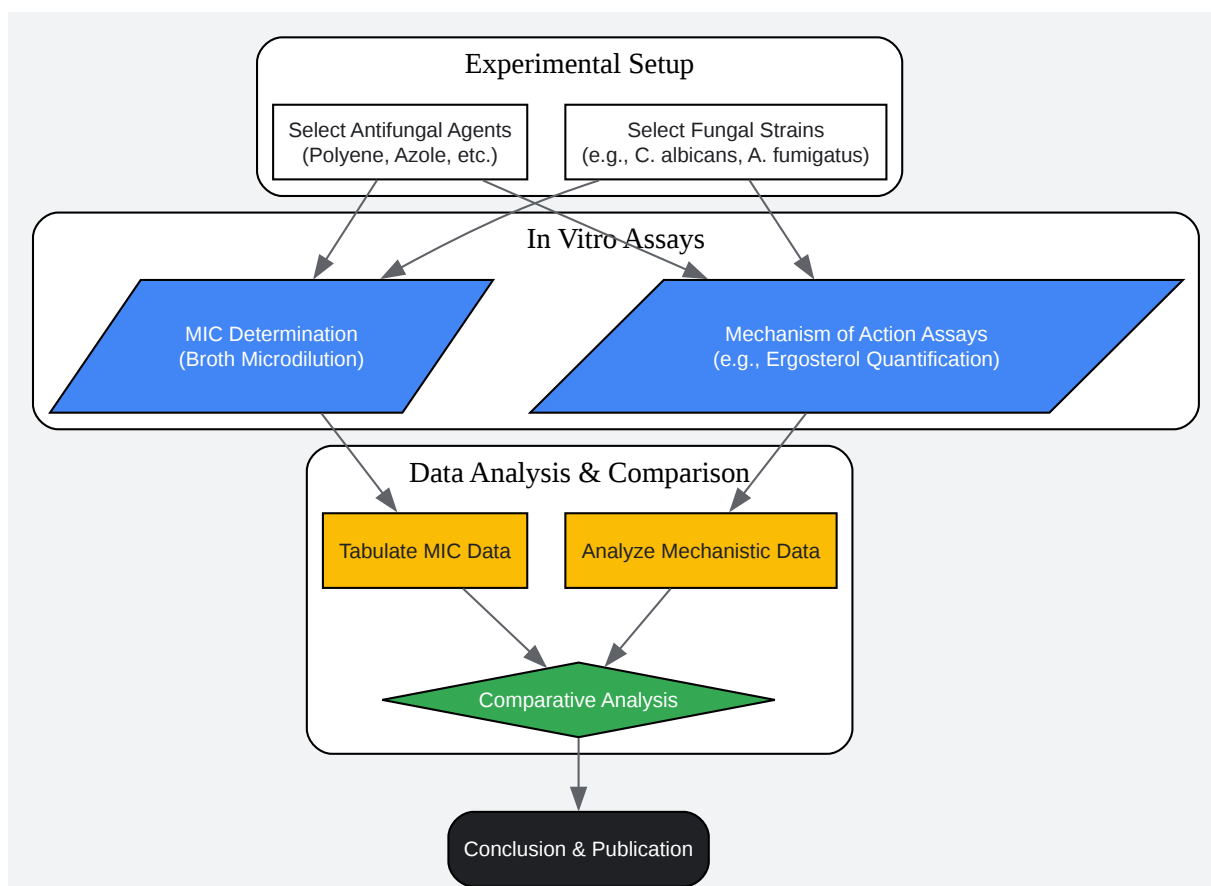
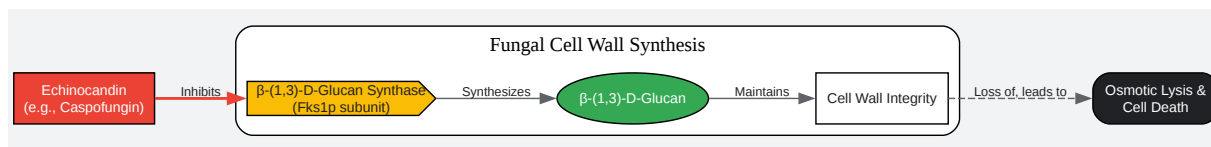
Overview of Antifungal Classes and Mechanisms

Antifungal drugs target unique structures and pathways in fungal cells to achieve selectivity and minimize toxicity to host cells. The primary targets include the fungal cell membrane, the cell wall, and specific metabolic pathways. The four major classes discussed herein are Polyenes, Azoles, Allylamines, and Echinocandins.

Polyenes

Polyenes, such as Amphotericin B and Nystatin, are fungicidal agents that directly target the fungal cell membrane. Their mechanism relies on their high affinity for ergosterol, the predominant sterol in fungal cell membranes.^{[1][2]} Upon binding, polyene molecules aggregate and form pores or channels within the membrane.^{[2][3]} This disruption leads to increased permeability, causing leakage of essential intracellular ions like potassium and magnesium, which ultimately results in fungal cell death.^{[2][4]}





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